

Personal protective equipment for handling (3-Bromobutyl)benzene

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Compound of Interest

Compound Name: (3-Bromobutyl)benzene

Cat. No.: B1278819

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Essential Safety and Handling Guide for (3-Bromobutyl)benzene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(3-Bromobutyl)benzene**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

(3-Bromobutyl)benzene is a chemical compound that requires careful handling due to its potential hazards. Adherence to the following personal protective equipment (PPE) and procedural guidelines is critical to minimize risks of exposure and ensure a safe working environment.

Hazard Identification and Personal Protective Equipment (PPE)

(3-Bromobutyl)benzene is classified with the following hazards:

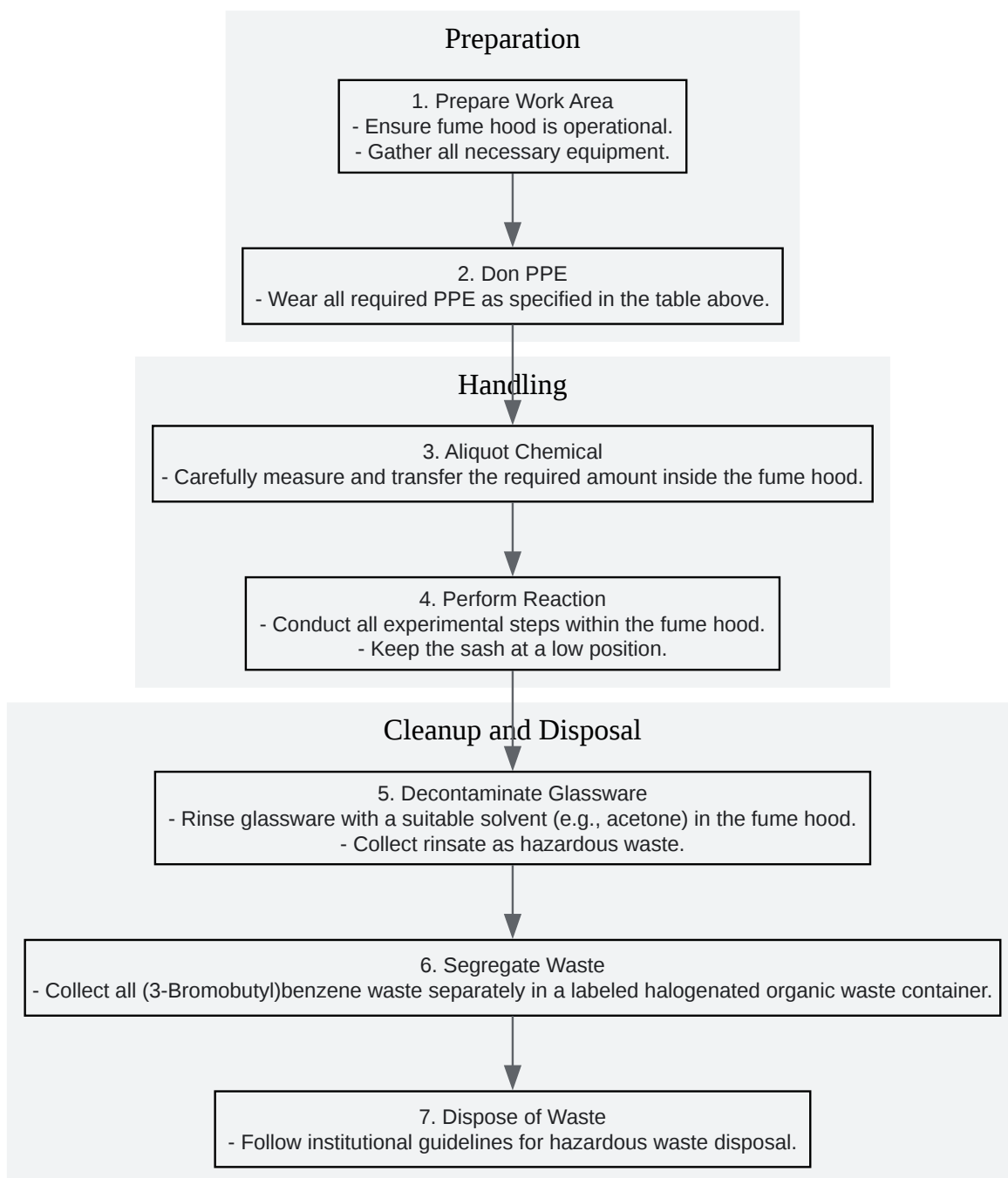
- Causes skin irritation.^[1]
- Causes serious eye irritation.^[1]
- May cause respiratory irritation.^[1]

To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Goggles & Face Shield	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles when there is a risk of splashing.[2]	Protects against splashes and vapors that can cause serious eye damage.[2]
Skin Protection	Chemical-Resistant Gloves	Nitrile rubber or Viton® gloves are recommended. Check manufacturer's compatibility charts for breakthrough times.[2]	Prevents skin contact, which can lead to irritation.[2]
Lab Coat or Apron	Chemically resistant lab coat or apron.	Protects against spills and contamination of personal clothing.	
Closed-Toe Shoes	Sturdy, closed-toe shoes are required.	Protects feet from spills and falling objects.	
Respiratory Protection	Fume Hood or Respirator	All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood. [2]	Prevents inhalation of vapors that may cause respiratory irritation.[2]
If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is necessary.	Ensures respiratory protection in environments with higher vapor concentrations.		

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **(3-Bromobutyl)benzene** is crucial for safety. The following workflow outlines the key steps for a typical laboratory procedure.



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References

- 1. (3-Bromobutyl)benzene | C₁₀H₁₃Br | CID 11020224 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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